

Azetidine-2-carboxylic Acid: A Constrained Proline Analogue for Advanced Drug Design

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Compound of Interest

Compound Name: *Azetidine-2-carboxylic acid methyl ester oxalate*

CAS No.: *1260641-42-6*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

Introduction: The Power of Constraint in Peptide Therapeutics

In the landscape of modern drug discovery, peptides represent a compelling therapeutic modality, bridging the gap between small molecules and large biologics. However, native peptides often suffer from poor metabolic stability and low bioavailability due to their conformational flexibility. A key strategy to overcome these limitations is the incorporation of constrained amino acids, which lock the peptide backbone into a more defined three-dimensional structure. This pre-organization can enhance binding affinity to biological targets, improve resistance to proteolytic degradation, and favorably modulate pharmacokinetic properties.

Azetidine-2-carboxylic acid (Aze), a non-proteinogenic amino acid, stands out as a valuable tool in this arena. As a four-membered ring homologue of proline, Aze introduces a significant conformational bias into peptide chains, offering a unique approach to modulating their structure and function. This guide provides an in-depth exploration of Aze's properties and its application in drug design, complete with detailed protocols for its incorporation into peptide scaffolds.

The Unique Structural and Conformational Impact of Azetidine-2-carboxylic Acid

Azetidine-2-carboxylic acid's defining feature is its strained four-membered ring, which distinguishes it from the five-membered ring of proline. This seemingly subtle difference has profound implications for the local and global conformation of a peptide.

Diagram: Structural Comparison of Proline and Azetidine-2-carboxylic Acid

Caption: Structural comparison of L-Proline and L-Azetidine-2-carboxylic acid.

The smaller ring of Aze imposes a more rigid constraint on the peptide backbone, influencing the preceding peptide bond's cis/trans isomerization and the local torsional angles (ϕ , ψ). While proline is known for its ability to induce turns and kinks in peptide chains, Aze can further perturb and stabilize specific secondary structures.

Data Presentation: Conformational Preferences of Aze-Containing Peptides

The incorporation of Aze can lead to distinct conformational outcomes compared to its natural counterpart, proline. This is particularly evident in the backbone torsional angles and the propensity for specific secondary structures.

Peptide Sequence	Torsional Angles (ϕ , ψ)	Predominant Conformation	Reference
Boc-(L-Aze-L-Pro) ₂ -Opcp	Compatible with a left-handed helix	All-cis peptide bonds	
Boc-(L-Pro) ₃ -L-Aze-Opcp	Not specified	Both cis and trans peptide bonds	

Note: The conformational preferences of Aze-containing peptides are highly sequence-dependent and can be influenced by the surrounding amino acid residues.

Applications of Azetidine-2-carboxylic Acid in Drug Design

The unique conformational properties of Aze make it a valuable building block for designing peptide-based therapeutics with improved pharmacological profiles.

Enhancing Metabolic Stability and Receptor Selectivity

By introducing conformational rigidity, Aze can shield susceptible peptide bonds from enzymatic cleavage, thereby increasing the in vivo half-life of the drug. Furthermore, the well-defined conformation can lead to higher binding affinity and selectivity for the intended biological target.

Several FDA-approved drugs incorporate the azetidine motif to enhance their metabolic stability, receptor selectivity, and overall pharmacokinetic properties.

- Baricitinib: An inhibitor of Janus kinase (JAK) used for the treatment of rheumatoid arthritis.
- Cobimetinib: A MEK inhibitor used in the treatment of melanoma.
- Sarolaner: An ectoparasiticide for veterinary use.
- Azelnidipine: A calcium channel blocker used to treat hypertension.

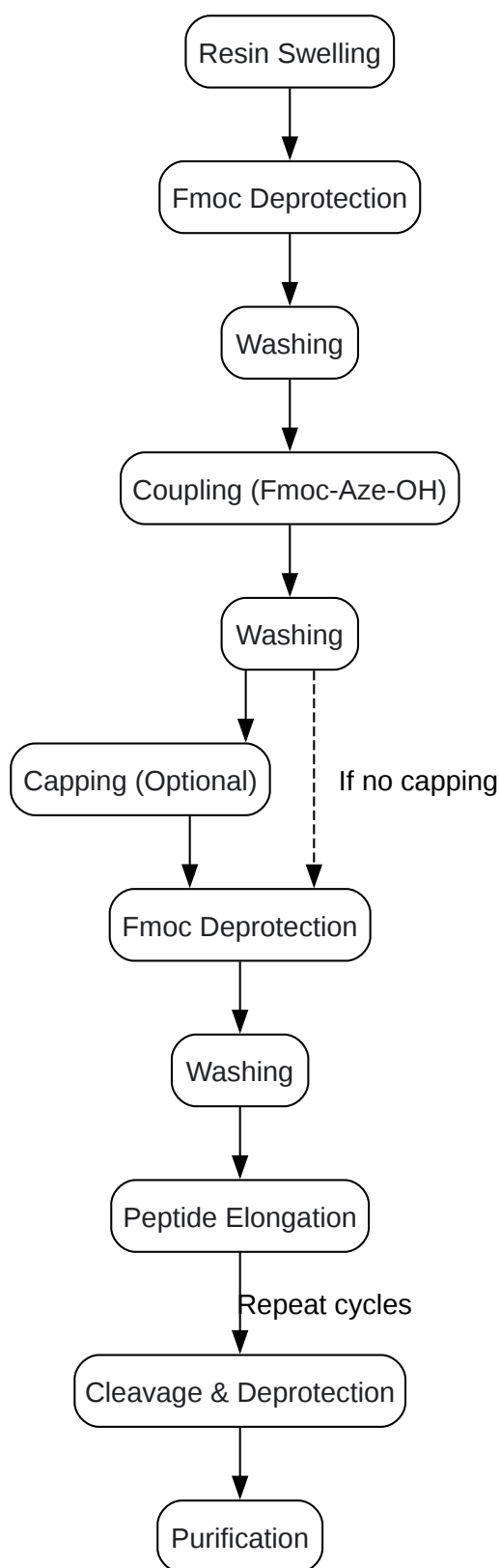
Probing Protein Structure and Function

Beyond its direct application in therapeutics, Aze serves as a powerful research tool. By systematically replacing proline residues with Aze, researchers can probe the role of specific proline-induced turns in protein folding and function. This proline-analogue substitution can lead to the production of misfolded proteins, providing a model system to study cellular stress responses and protein quality control mechanisms.

Experimental Protocols: Incorporation of Azetidine-2-carboxylic Acid into Peptides

The following protocols provide a detailed guide for the incorporation of L-Azetidine-2-carboxylic acid into a peptide sequence using Fmoc-based solid-phase peptide synthesis (SPPS).

Diagram: Solid-Phase Peptide Synthesis (SPPS) Workflow



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Caption: General workflow for Fmoc-based Solid-Phase Peptide Synthesis (SPPS).

Materials and Reagents

- Fmoc-L-Azetidine-2-carboxylic acid (Fmoc-Aze-OH)
- SPPS Resin (e.g., Rink Amide, Wang resin)
- Fmoc-protected amino acids
- Coupling Reagents:
 - HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
 - HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate)
 - PyBOP (Benzotriazol-1-yl-oxytripyrrolidinophosphonium hexafluorophosphate)
- Base: Diisopropylethylamine (DIPEA) or N-Methylmorpholine (NMM)
- Fmoc Deprotection Solution: 20% Piperidine in Dimethylformamide (DMF)
- Solvents: DMF, Dichloromethane (DCM), Methanol (MeOH)
- Washing Solvents: DMF, DCM
- Cleavage Cocktail (e.g., Reagent K): Trifluoroacetic acid (TFA) / Water / Phenol / Thioanisole / 1,2-Ethanedithiol (EDT) (82.5:5:5:5:2.5)
- Cold Diethyl Ether

Protocol 1: Solid-Phase Peptide Synthesis (SPPS) of an Aze-Containing Peptide

Causality Behind Experimental Choices: The choice of Fmoc chemistry provides a milder deprotection step (base-labile) compared to Boc chemistry (acid-labile), which is advantageous for preserving acid-sensitive functionalities. Due to the sterically hindered nature of the secondary amine in Aze, more potent coupling reagents like HATU or HBTU are recommended to ensure efficient amide bond formation and minimize racemization.

- **Resin Swelling:** Swell the resin in DMF for 30 minutes in a reaction vessel.
- **Fmoc Deprotection:** Drain the DMF and add the Fmoc deprotection solution (20% piperidine in DMF). Agitate for 5 minutes, drain, and repeat with fresh deprotection solution for 15 minutes.
- **Washing:** Wash the resin thoroughly with DMF (3x), DCM (3x), and DMF (3x) to remove residual piperidine and byproducts.
- **Coupling of Fmoc-Aze-OH:**
 - In a separate vial, dissolve Fmoc-Aze-OH (3 eq.), HATU (2.9 eq.), and DIPEA (6 eq.) in DMF.
 - Pre-activate for 1-2 minutes.
 - Add the activated amino acid solution to the resin.
 - Agitate for 1-2 hours. The coupling of a sterically hindered amino acid may require longer reaction times or double coupling.
- **Washing:** Wash the resin with DMF (3x) and DCM (3x).
- **Capping (Optional):** To block any unreacted amino groups, treat the resin with a capping solution (e.g., acetic anhydride and DIPEA in DMF) for 10 minutes. This step is crucial to prevent the formation of deletion sequences.
- **Peptide Chain Elongation:** Repeat steps 2-6 for each subsequent amino acid to be added to the peptide chain.
- **Final Fmoc Deprotection:** After the final coupling step, perform a final Fmoc deprotection as described in step 2.
- **Final Washing:** Wash the resin with DMF (3x), DCM (3x), and MeOH (3x), and dry the resin under vacuum.

Protocol 2: Cleavage and Global Deprotection

Trustworthiness of the Protocol: The cleavage cocktail composition is critical for the efficient removal of the peptide from the resin and the simultaneous removal of all side-chain protecting groups. The scavengers in Reagent K (phenol, thioanisole, EDT) are essential to quench reactive cationic species generated during the cleavage process, thereby preventing side reactions with sensitive amino acid residues like tryptophan, methionine, and cysteine.

- **Preparation:** Place the dried peptide-resin in a reaction vessel.
- **Cleavage:** Add the cleavage cocktail (e.g., Reagent K) to the resin (approximately 10 mL per gram of resin).
- **Reaction:** Agitate the mixture at room temperature for 2-4 hours.
- **Peptide Precipitation:** Filter the resin and collect the filtrate. Precipitate the crude peptide by adding the filtrate to a 10-fold volume of cold diethyl ether.
- **Isolation:** Centrifuge the suspension to pellet the peptide, decant the ether, and repeat the ether wash twice.
- **Drying:** Dry the crude peptide pellet under a stream of nitrogen or in a vacuum desiccator.

Protocol 3: Purification and Characterization

- **Purification:** Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Characterization:** Confirm the identity and purity of the synthesized peptide using mass spectrometry (e.g., ESI-MS or MALDI-TOF) and analytical RP-HPLC.

Conclusion: A Powerful Tool for Next-Generation Therapeutics

Azetidine-2-carboxylic acid offers a potent strategy for medicinal chemists to introduce conformational constraint into peptide-based drug candidates. Its unique structural features can be leveraged to enhance metabolic stability, improve receptor binding affinity and selectivity, and ultimately, to design more effective and bioavailable therapeutics. The protocols outlined in this guide provide a robust framework for the successful incorporation of this valuable

constrained amino acid into novel peptide scaffolds, paving the way for the development of next-generation drugs.

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